

Cefcapene pivoxil hydrochloride hydrate working solution stability fresh preparation

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Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

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Basic Properties & Handling

The following table summarizes key physical and chemical characteristics of **cefcapene pivoxil hydrochloride hydrate** from supplier documentation and research literature [1] [2] [3]:

Property	Specification / Value
Chemical Name	(6R,7R)-3-(((Carbamoyl)oxy)methyl)-7-(((2Z)-2-(2-amino-4-thiazolyl)-1-oxo-2-pentene)amino)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid 2,2-dimethylpivaloyloxymethyl ester hydrochloride monohydrate [3]
Molecular Weight	622.11 g/mol [1] [4]
CAS No.	147816-24-8 [1] [4]
Physical Form	White to light yellow or beige powder [1] [3]
Purity	≥98% (HPLC) [3]

Property	Specification / Value
Storage (Solid)	-20°C, desiccated [3]
Solubility	Soluble in DMSO (2-100 mg/mL) [1] [3], slightly soluble in water [2].

Stability Assessment & Analytical Control

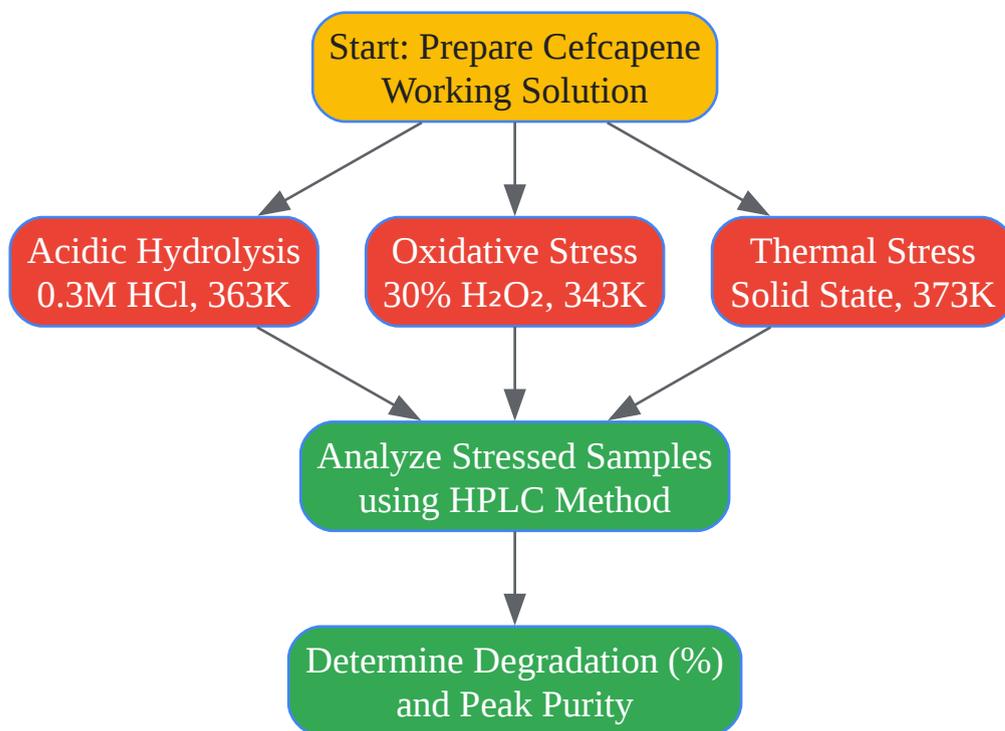
Cefcapene pivoxil is a cephalosporin antibiotic whose antibacterial activity depends on the integrity of the β -lactam ring, which is susceptible to degradation [2]. You must closely monitor solution stability, and a stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential for this.

The table below outlines a validated stability-indicating HPLC method from a published study [2]:

Parameter	Specification
HPLC Column	Lichrospher RP-18 (250 mm × 4.6 mm, 5 μ m)
Mobile Phase	Acetonitrile : Aqueous solution (10 mmol L ⁻¹ Citric Acid & 18 mmol L ⁻¹ KCl) = 45 : 55 (v/v)
pH of Mobile Phase	2.36
Flow Rate	1.0 mL/min
Detection Wavelength	270 nm
Column Temperature	30 °C
Retention Time	~3.84 minutes
Key Validation	The method is stability-indicating , proven to separate the main drug peak from its degradation products formed under stress conditions like acid, oxidation, and heat

Parameter	Specification
	[2].

The workflow for conducting a forced degradation study to validate this method or assess your working solution's stability is summarized below:



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This workflow is adapted from a published forced degradation study [2].

Troubleshooting Guide & FAQs

This guide addresses potential issues based on the compound's known instability.

Frequently Asked Questions

Q1: Why must I prepare a fresh working solution for each experiment, and how long is it stable? The β -lactam ring in cephalosporins is highly susceptible to degradation in solution, which leads to loss of antibacterial activity [2]. The specific stability of your working solution depends on the solvent, concentration, and storage conditions. **It is critical to determine stability experimentally for your specific setup.** You can use the provided HPLC method to monitor degradation over time.

Q2: My solution has changed color. What does this mean? The pure solid is white to light yellow/beige [1] [3]. A noticeable darkening of the solution suggests that degradation has occurred. You should discard the solution and prepare a fresh batch.

Q3: What are the main degradation products I should be aware of? While the specific structures are not detailed in the search results, the forced degradation study confirms that the compound degrades under acid, oxidation, and heat, forming distinct products that can be separated and detected by HPLC [2]. Monitoring for new peaks in the HPLC chromatogram is the best way to track degradation.

Troubleshooting Common Problems

Problem	Possible Cause	Suggested Action
Unexpectedly low biological activity	Degraded working solution leading to loss of potency.	1. Prepare a fresh solution. 2. Use the HPLC method to verify the integrity of your stock and working solutions.
Precipitation in working solution	The solution may be supersaturated or the solvent system inappropriate.	1. Ensure the solvent is at room temperature before adding the compound. 2. Gently warm and sonicate the solution. 3. Filter through a 0.22 μm filter. 4. Consider using a different co-solvent system (e.g., with PEG300/Tween-80) [1].
Multiple peaks in HPLC analysis	Degradation of the compound or contamination.	1. Compare with a freshly prepared standard. 2. Check the peak purity using a Diode Array Detector (DAD). A pure cefcapene peak should have a purity factor >98.5% [2].

Key Experimental Recommendations

- **Prepare Fresh:** Always prepare stock and working solutions immediately before use due to the compound's instability in solution [1].

- **Validate Your Setup:** Use the provided HPLC method to establish the stability profile of your working solution under the specific conditions (solvent, temperature, time) of your experiment.
- **Monitor Visually:** Inspect your solutions for any color change or precipitation before use.

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